

troubleshooting low signal in ATI-2341 calcium flux assay

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Compound of Interest

Compound Name: ATI-2341

Cat. No.: B15609815

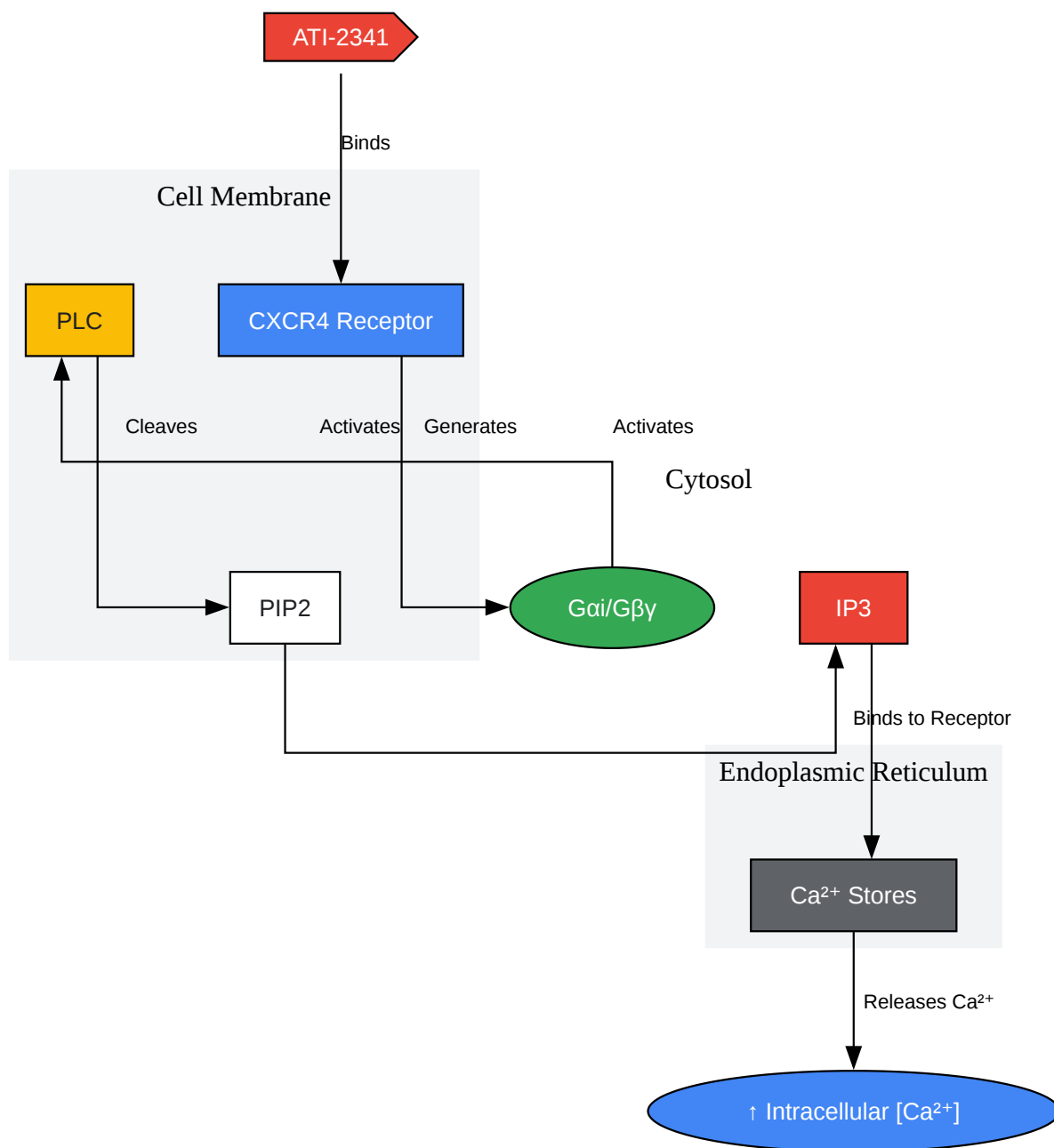
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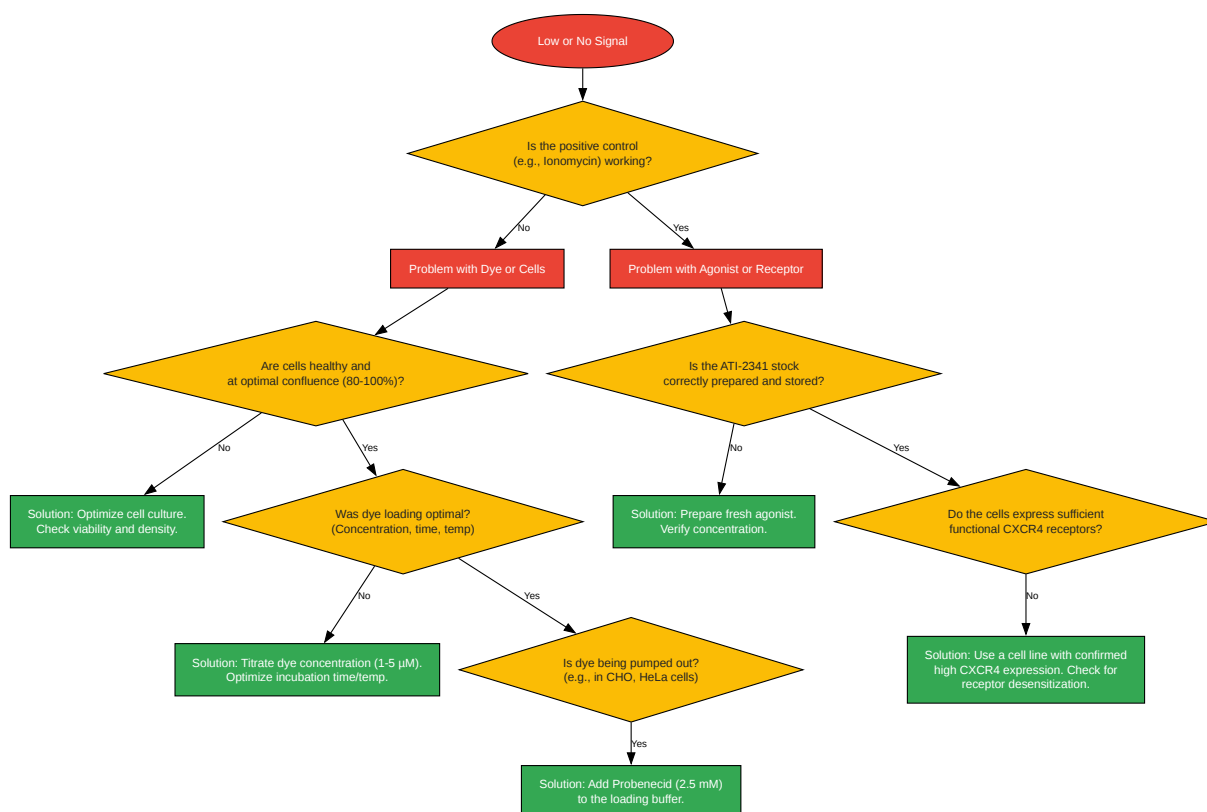
ATI-2341 Calcium Flux Assay: Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers utilizing the **ATI-2341** calcium flux assay. The information is designed to help identify and resolve common issues, particularly those related to low signal, to ensure robust and reliable experimental outcomes.

Understanding the ATI-2341 Signaling Pathway

ATI-2341 is a potent allosteric agonist for the C-X-C chemokine receptor type 4 (CXCR4).[1][2] It functions as a biased ligand that preferentially activates the inhibitory G α i protein pathway.[1] This activation leads to a cascade of intracellular events culminating in the mobilization of calcium from intracellular stores, which can be measured using calcium-sensitive fluorescent dyes.[1][3]





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References

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